Definitive Structural Elucidation of 5-Chloro-2-hydrazinopyrimidine Derivatives via 2D NMR

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Compound of Interest

Compound Name:	*5-Chloro-2-hydrazinopyrimidine*
CAS No.:	*823-90-5*
Cat. No.:	*B1357129*

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Executive Summary: The Connectivity Challenge

In the development of kinase inhibitors—specifically pyrazolo[3,4-d]pyrimidines and triazolopyrimidines—**5-Chloro-2-hydrazinopyrimidine** is a ubiquitous scaffold. However, its reactivity presents a persistent analytical bottleneck: Regioisomerism.

The hydrazine moiety contains two nucleophilic nitrogen atoms (

attached to the ring, and the terminal

). When reacting with electrophiles (e.g.,

-keto esters or aldehydes), three distinct outcomes are possible:

- Linear Hydrazone Formation (No cyclization).
- Regioselective Cyclization (Formation of the desired fused ring).
- Isomeric Ambiguity (Attack via

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vs.

, or ring closure at N1 vs. N3).

Standard 1D

H NMR is often insufficient due to the lack of protons on the pyrimidine core (blocked by the 5-Chloro substituent) and the broadness of exchangeable NH signals. This guide outlines why 2D NMR (specifically

-

HMBC) is the superior analytical strategy, offering a faster, solution-state alternative to X-ray crystallography.

Comparative Analysis: Selecting the Right Tool

The following table objectively compares analytical methods for distinguishing **5-Chloro-2-hydrazinopyrimidine** derivatives.

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Feature	1D H NMR	LC-MS / HRMS	X-Ray Crystallography	2D NMR (HMBC/HSQC/ N)
Primary Utility	Purity check, functional group count.	Molecular formula confirmation.	Absolute configuration (Gold Standard).	Connectivity & Regiochemistry.
Regioisomer ID	Poor. NH signals are labile; lack of coupling partners.	Fail. Isomers have identical m/z.	Excellent.	Excellent. Distinguishes N-alkylation sites.
Sample Req.	< 5 mg, solution.	< 1 mg, solution.	Single crystal (hard to grow).	10–20 mg, solution.
Turnaround	Minutes.	Minutes.	Days to Weeks.	Hours (Overnight for N).
Structural Insight	Limited to proton environments.	Mass/Fragmentation only.	Static solid-state structure.	Dynamic solution-state structure.

> *Scientist's Verdict: While X-ray is definitive, it is a bottleneck. 2D NMR provides "crystallography-quality" connectivity data in solution state, allowing for rapid iteration during synthesis.*

Strategic Workflow: The 2D NMR Protocol

Do not run experiments randomly. Follow this causal logic to build the structure from the inside out.

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Step 1: Sample Preparation (Critical)

- Solvent: Use DMSO-

  .

  - Reasoning: Hydrazine derivatives often stack in non-polar solvents, causing line broadening. DMSO disrupts aggregation and, crucially, slows the exchange of NH protons, making them visible for correlation spectroscopy.

- Concentration: 15–20 mg in 600

  L.

  - Reasoning: Essential for detection of insensitive nuclei (

    ,

) in Inverse experiments.

Step 2: The Pulse Sequence Toolkit

A.

H-

C HSQC (Heteronuclear Single Quantum Coherence)

- Purpose: Identify the "Anchor."
- Target: The Pyrimidine H-4/H-6 proton.[1]
- Observation: In 5-chloro derivatives, the H-4/H-6 signal appears as a singlet (typically

  8.5–9.0 ppm). HSQC correlates this proton to its attached carbon (C-4/C-6).

B.

H-

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C HMBC (Heteronuclear Multiple Bond Correlation)

- Purpose: Bridge the Ring.
- Mechanism: Shows correlations over 2–3 bonds (

  and

).
- Key Correlations:
  - H-4/6 will correlate to C-2 (the carbon bearing the hydrazine) and C-5 (bearing the Chlorine).
  - Crucially: If cyclization has occurred, the new ring protons will correlate back to the pyrimidine carbons (C-2 or C-4), confirming the fusion.

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H-

N HMBC (The "Killer App")

- Purpose: Distinguish

  vs.

  alkylation.
- Mechanism: Nitrogen chemical shifts are highly sensitive to hybridization and substitution.
- Evidence:
  - Alkylation Effect: N-alkylation of a diazine/hydrazine typically results in a significant upfield shift (~100 ppm) of the alkylated nitrogen relative to the free base.

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- Differentiation: This experiment definitively proves whether the side chain is attached to the exocyclic nitrogen (hydrazone) or if the ring nitrogen was involved (fused system).

Visualizing the Analytical Logic

The following diagram illustrates the decision matrix for structural elucidation.

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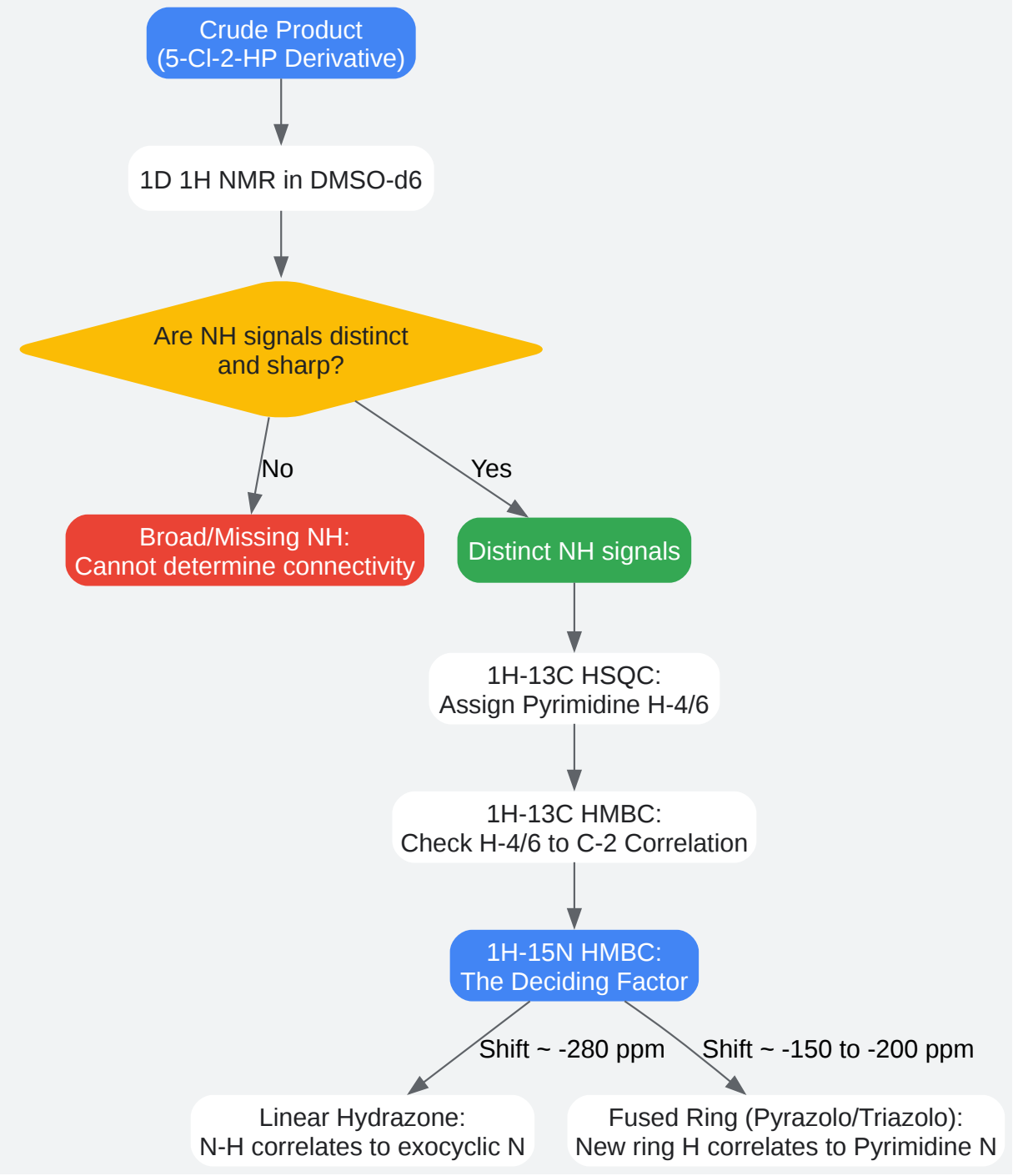

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Figure 1: Analytical Decision Matrix for characterizing hydrazine derivatives. Note the central role of

analysis.

Case Study: Synthesis of Pyrazolo[3,4-d]pyrimidine

Experimental Context

A researcher reacts **5-chloro-2-hydrazinopyrimidine** with a

-keto ester to synthesize a pyrazolo[3,4-d]pyrimidine core.

- Expected Product: Fused bicyclic system.
- Potential Impurity: Uncyclized linear hydrazone.

Data Interpretation[1][3][4][5][6][7][8][9]

1. The Proton Anchor (HSQC)

The pyrimidine ring proton (H-6 in the fused system) appears at

8.90 ppm (s).

- HSQC confirms it is attached to a carbon at 156 ppm.

2. Establishing Connectivity (HMBC)

The H-6 proton shows strong correlations to:

- C-4 (158 ppm): The bridgehead carbon.
- C-5 (108 ppm): The carbon bearing the Chlorine (characteristic shielded shift).
- C-7a (154 ppm): The other bridgehead carbon.

Crucially, the methyl group from the

-keto ester (now part of the pyrazole ring) shows an HMBC correlation to C-7a, confirming the rings are fused.

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3. The Nitrogen Fingerprint (

N-HMBC)

To confirm the N-N bond status:

- A long-range correlation is observed from the Pyrazole-H3 to a nitrogen at -170 ppm (relative to CH

  NO

).
- Analysis: If this were the linear hydrazone, the terminal NH would typically correlate to a nitrogen much further upfield (closer to -280 ppm) or show distinct hydrazide character. The downfield shift is consistent with the

  character of a nitrogen within an aromatic pyrazole ring.

Detailed Experimental Protocol

A. Instrument Parameters (600 MHz equivalent)

- Temperature: 298 K (25°C).
- Relaxation Delay (D1): 1.5s (HSQC), 2.0s (HMBC).
- Scans (NS):
  - HSQC: 4–8 scans.
  - HMBC: 16–32 scans.
  - -HMBC: 64–128 scans (Natural abundance

    is only 0.37%, so signal averaging is vital).

B. Processing[3][9]

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- Window Function: Sine-Bell Squared (QSINE) is standard for 2D to reduce truncation artifacts.
- Linear Prediction: Recommended for the indirect dimension (F1) to improve resolution without extending experiment time.

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